

Application Notes and Protocols for Oral Administration of AS2863619 in Autoimmune Models

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Compound of Interest

Compound Name: AS2863619

Cat. No.: B605613

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Introduction

AS2863619 is a potent and orally active inhibitor of cyclin-dependent kinase 8 (CDK8) and CDK19. In the context of autoimmune and inflammatory diseases, **AS2863619** has demonstrated significant therapeutic potential by promoting the conversion of conventional T cells (Tconv) into regulatory T cells (Tregs) that express the key transcription factor Foxp3. This induction of Tregs is crucial for suppressing aberrant immune responses that characterize autoimmune disorders. Mechanistically, **AS2863619** enhances the activity of STAT5, a critical signaling molecule for Treg development, in a manner that is independent of TGF- β but reliant on IL-2 and T-cell receptor (TCR) stimulation.^{[1][2]}

These application notes provide a comprehensive overview of the use of **AS2863619** in preclinical autoimmune models, including detailed protocols for its oral administration, relevant quantitative data, and visualization of the key signaling pathway and experimental workflows.

Data Presentation

In Vitro Potency of AS2863619

Target	IC ₅₀ (nM)
CDK8	0.61
CDK19	4.28

IC₅₀ values represent the concentration of **AS2863619** required to inhibit 50% of the kinase activity.^[1]

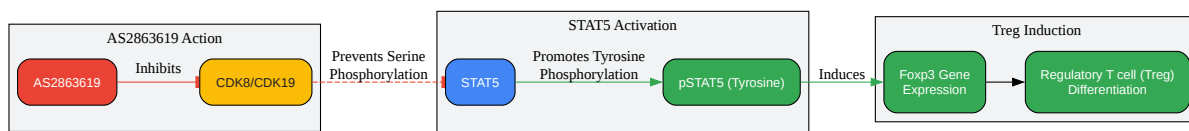
In Vivo Efficacy of Oral **AS2863619** in a Contact Hypersensitivity Model

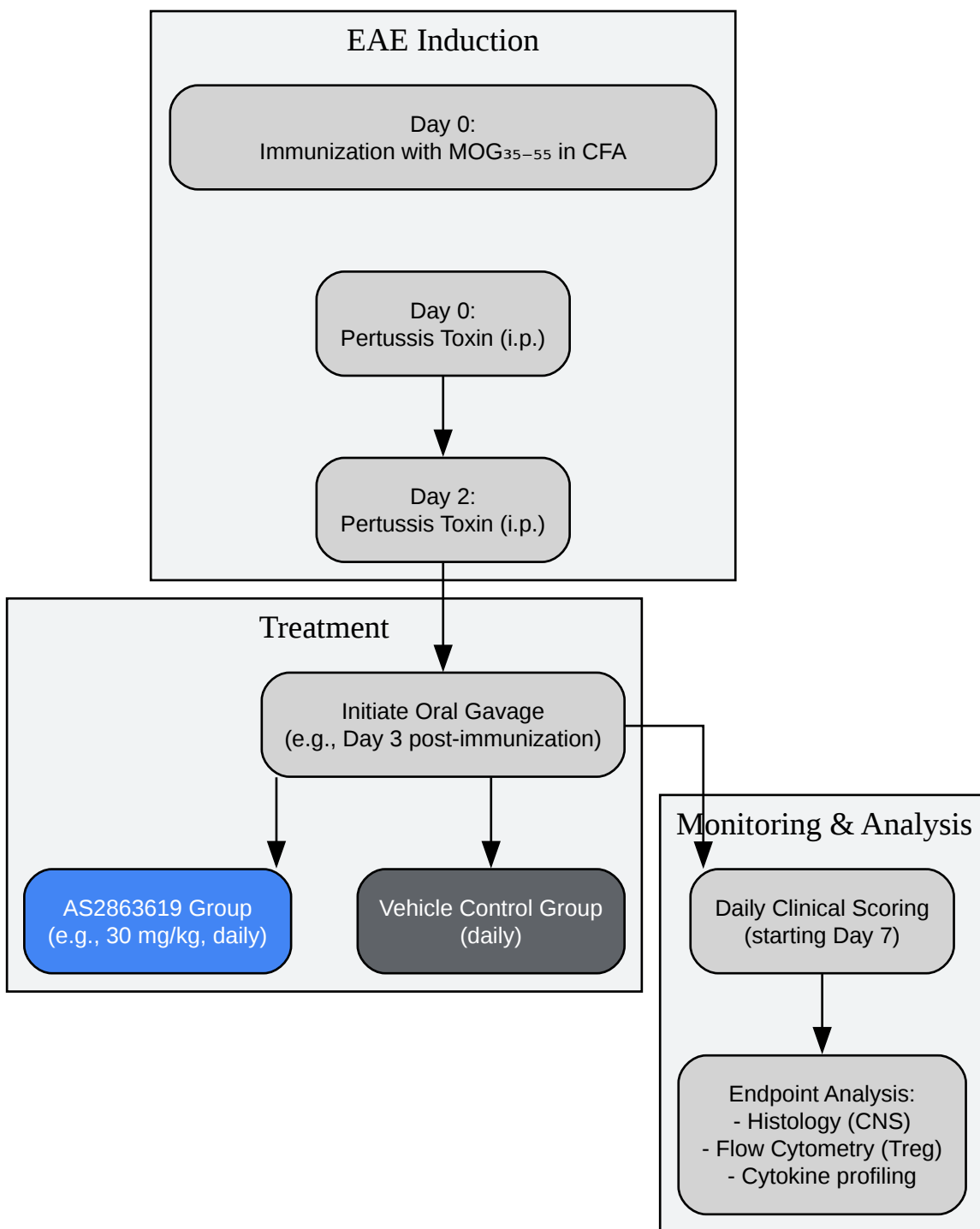
Animal Model	Treatment Group	Dosage	Dosing Schedule	Outcome
DNFB-induced Contact Hypersensitivity (Mice)	Vehicle	-	Daily for 2 weeks	Standard inflammatory response
AS2863619	30 mg/kg	Daily for 2 weeks	Reduced inflammatory cell infiltration and decreased IFN- γ ⁺ cells	

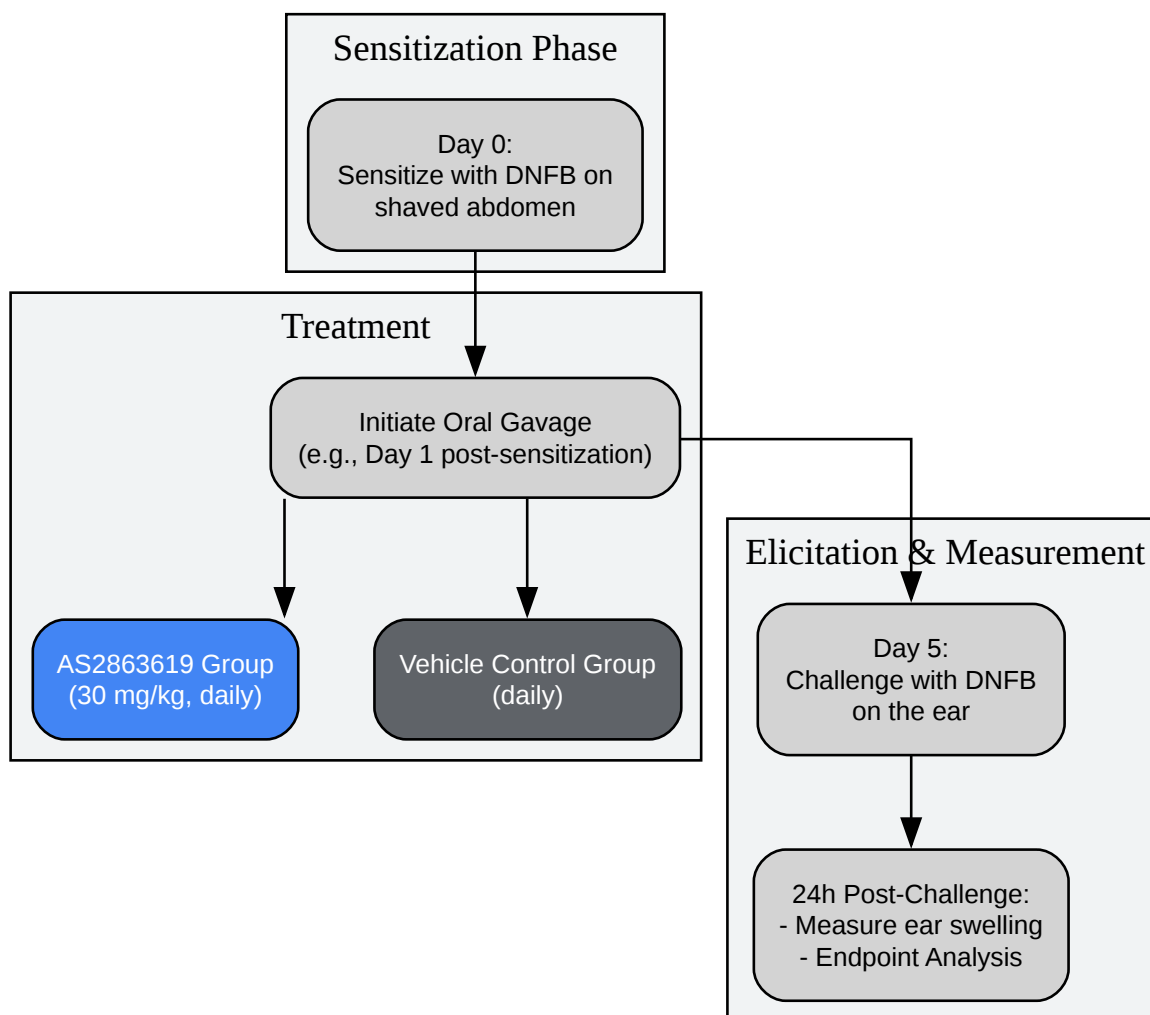
DNFB: 2,4-dinitrofluorobenzene; IFN- γ : Interferon-gamma.^[1]

Signaling Pathway

The mechanism of action of **AS2863619** involves the modulation of the STAT5 signaling pathway, leading to the induction of Foxp3 expression.







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References

- 1. immune-system-research.com [immune-system-research.com]
- 2. For antigen-specific effector or Foxp3+ regulatory T cell fate, cyclin-dependent kinases hold the trump card - PMC [pmc.ncbi.nlm.nih.gov]

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